

A Comparative Evaluation of Continuous vs. Intermittent Colistin Intravenous Infusion

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Colistin IV

Cat. No.: B8351705

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The re-emergence of colistin as a last-resort antibiotic against multidrug-resistant Gram-negative bacteria has necessitated a re-evaluation of its optimal administration strategy. The primary debate centers on whether continuous infusion (CI) offers advantages over the traditional intermittent infusion (II) in terms of efficacy and safety, particularly concerning its dose-limiting nephrotoxicity. This guide provides an objective comparison of these two intravenous infusion methods, supported by available experimental data.

Executive Summary

Direct comparative clinical trials between continuous and intermittent intravenous colistin infusion are limited. However, existing pharmacokinetic/pharmacodynamic (PK/PD) studies and clinical cohort studies provide valuable insights. The theoretical advantage of continuous infusion lies in maintaining stable plasma concentrations above the minimum inhibitory concentration (MIC) of the pathogen, which may optimize bactericidal activity and potentially reduce the high peak concentrations associated with nephrotoxicity in intermittent infusions.

Data Presentation: A Comparative Overview

The following tables summarize quantitative data synthesized from various studies on intermittent and continuous colistin infusion. It is crucial to note that these data are not from head-to-head comparative trials and variations in patient populations, dosing regimens, and study designs should be considered when interpreting the results.

Table 1: Comparative Efficacy of Intermittent vs. Continuous Colistin Infusion

Outcome Measure	Intermittent Infusion (Representative Studies)	Continuous Infusion (Representative Studies)
Clinical Success/Cure Rate	Varies widely, reported rates from 25% to 62.5% in studies of ventilator-associated pneumonia (VAP) and bacteremia.[1]	A study on high-dose colistin with continuous veno-venous hemofiltration in VAP patients reported a 64% favorable clinical response.[2]
Microbiological Eradication	Reported rates of 25% to 50% in patients with VAP and bacteremia.[1] Loading doses have been associated with improved microbiological outcomes.[3]	A study in VAP patients showed an 86% rate of full or presumed microbiological eradication.[2]

Table 2: Comparative Nephrotoxicity of Intermittent vs. Continuous Colistin Infusion

Outcome Measure	Intermittent Infusion (Representative Studies)	Continuous Infusion (Representative Studies)
Incidence of Acute Kidney Injury (AKI)	A study comparing different intermittent dosing frequencies (once, twice, or thrice daily) found an overall AKI rate of 32.4%, with no significant difference between the regimens.[4] Another study on a high-dose, extended-interval regimen reported a 16.12% incidence of AKI.[5]	A study of high-dose colistin under continuous veno-venous hemofiltration reported that two out of fourteen patients (14%) were diagnosed with Stage 1 AKI.[2]

Table 3: Pharmacokinetic/Pharmacodynamic (PK/PD) Parameters

PK/PD Parameter	Intermittent Infusion (Representative Studies)	Continuous Infusion (Representative Studies)
C _{max} (Peak Concentration)	Can reach high levels (e.g., 2.93 mg/L) shortly after infusion.[6]	Designed to avoid high peaks, maintaining a steady-state concentration.
Trough Concentration	Can fall below the MIC, potentially leading to regrowth of bacteria.	Remains consistently above the MIC.
AUC/MIC Ratio	The primary PK/PD index associated with efficacy.[7]	The primary PK/PD index associated with efficacy.[7][8][9]
Time to Steady State	Can be delayed, with one study noting it took over 36 hours to reach a steady-state plasma concentration of 2 mg/L with a 3 MU every 8-hour regimen.[7]	Aims to achieve and maintain a therapeutic steady-state concentration more rapidly.

Experimental Protocols

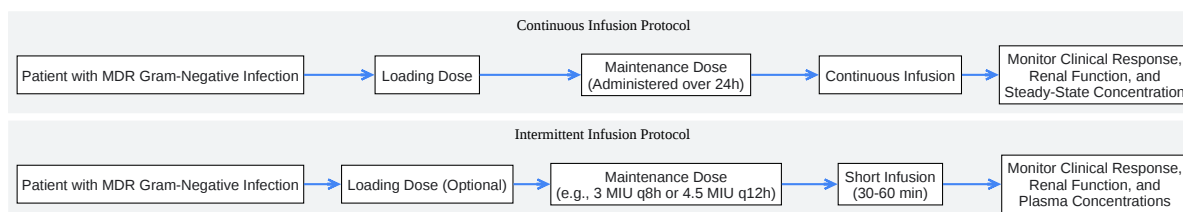
Study Design for Intermittent Infusion Regimen Evaluation

A multicenter retrospective cohort study included 306 hospitalized patients with a baseline glomerular filtration rate of ≥ 50 mL/min who received 9 million IU of intravenous colistin daily, administered as once-daily (Regimen A), twice-daily (Regimen B), or thrice-daily (Regimen C) infusions.[4] The primary outcome was the development of acute kidney injury (AKI) as defined by the RIFLE criteria.[4] Patient data, including demographics, comorbidities, concomitant medications, and laboratory values, were collected and analyzed.

Study Design for High-Dose Intermittent Infusion with Continuous Veno-venous Hemofiltration (CVVH)

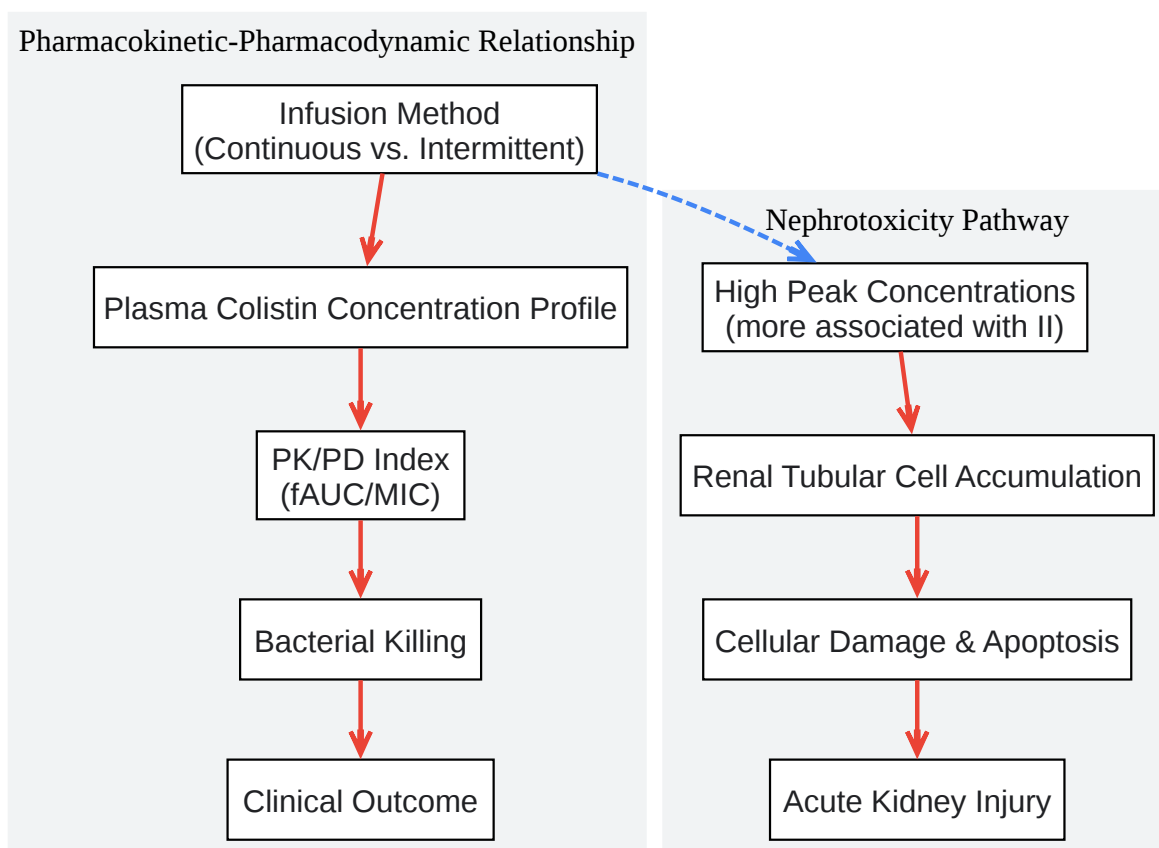
An observational cohort study was conducted in 14 critically ill adult patients with ventilator-associated pneumonia (VAP) caused by multidrug-resistant Gram-negative bacteria.[2] Patients received a loading dose of 9 million international units (MIU) of colistimethate sodium (CMS), followed by a maintenance dose of 4.5 MIU every 8 hours.[2] All patients underwent CVVH with a highly adsorptive membrane. Clinical and microbiological efficacy was assessed at the end of therapy, and serum creatinine levels were monitored.[2]

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflows for intermittent and continuous colistin infusion.



[Click to download full resolution via product page](#)

Caption: Logical relationships in colistin therapy and toxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Efficacy of an intravenous colistin regimen in ventilator-associated pneumonia and bacteraemia due to multiresistant Gram-negative bacteria: preliminary results - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. Differences in Colistin Administration and Bacterial and Treatment Outcomes in Critically Ill Patients - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. The Effect of Different Colistin Dosing Regimens on Nephrotoxicity: A Cohort Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. rcastoragev2.blob.core.windows.net [rcastoragev2.blob.core.windows.net]
- 6. journals.asm.org [journals.asm.org]
- 7. Dosing of colistin – back to basic PK/PD - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 9. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- To cite this document: BenchChem. [A Comparative Evaluation of Continuous vs. Intermittent Colistin Intravenous Infusion]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8351705/docs#a-comparative-evaluation-of-continuous-vs-intermittent-colistin-intravenous-infusion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)